

Diethyl pimelate safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl pimelate

Cat. No.: B1583745

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An In-depth Technical Guide to the Safety and Handling of **Diethyl Pimelate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl pimelate (CAS No. 2050-20-6) is a diester of pimelic acid and ethanol.[1] It is a colorless liquid used in various chemical syntheses and as a fragrance ingredient.[2] As with any chemical substance, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of laboratory and manufacturing personnel. This guide provides a comprehensive overview of the safety and handling precautions for **diethyl pimelate**, including its physicochemical properties, potential hazards, and recommended safety protocols. Due to the limited availability of specific toxicological data for **diethyl pimelate**, information from structurally similar compounds, such as diethyl phthalate (DEP), may be used for comparative purposes and will be clearly noted.

Physicochemical Properties

A summary of the key physical and chemical properties of **diethyl pimelate** is presented in Table 1. This information is critical for understanding its behavior under various laboratory and industrial conditions.

Table 1: Physicochemical Properties of **Diethyl Pimelate**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ O ₄	[3][4]
Molecular Weight	216.27 g/mol	[1][4]
Appearance	Clear, colorless liquid/oil	[2][3][4]
Boiling Point	267.6 °C at 760 mmHg; 149 °C at 18 mmHg	[4][5]
Melting Point	-24 °C	[4][5]
Flash Point	93 °C (lit.); 117.4 °C	[3][4]
Density	0.996 g/cm ³	[4]
Solubility	Slightly soluble in water (1.97 g/L)	[2][4]
Vapor Pressure	0.0081 mmHg at 25°C	[4]
Refractive Index	n ₂₀ /D 1.430 (lit.)	[4]

Hazard Identification and Toxicology

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **diethyl pimelate** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] The toxicological properties of **diethyl pimelate** have not been fully investigated, and specific LD50/LC50 data are not readily available.

Acute Toxicity

Specific acute toxicity data for **diethyl pimelate** is not available. For a structurally similar compound, diethyl phthalate (DEP), the acute toxicity is low via oral and dermal routes.[6]

Irritation

- Skin Irritation: **Diethyl pimelate** is classified as a skin irritant.[1]
- Eye Irritation: It is classified as causing serious eye irritation.[1]

- Respiratory Irritation: It may cause respiratory tract irritation.[1]

Chronic Toxicity

No specific chronic toxicity data for **diethyl pimelate** were found.

Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is no information available on the carcinogenic, mutagenic, or reproductive toxicity of **diethyl pimelate**.

Experimental Protocols for Hazard Assessment

Standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to assess the hazards of chemical substances. The following sections describe the principles of the methodologies that would be used to evaluate the irritation potential of **diethyl pimelate**.

Skin Irritation Testing (Based on OECD Guideline 439)

The in vitro skin irritation test utilizes a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[7] This method is used to identify chemicals that have the potential to cause skin irritation.[3][8]

Methodology:

- Tissue Preparation: Commercially available RhE models are equilibrated in a culture medium.[7]
- Application of Test Substance: A precise amount of **diethyl pimelate** would be applied directly to the surface of the RhE tissue.[7]
- Exposure and Incubation: Following a defined exposure period, the tissues are rinsed to remove the test substance and then incubated.[7]
- Viability Assessment: The viability of the tissue is determined using a colorimetric assay, such as the MTT assay. A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$)

indicates that the substance is an irritant.[2][7]



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Caption: Workflow for In Vitro Skin Irritation Test.

Eye Irritation Testing (Based on OECD Guideline 492)

Similar to skin irritation testing, in vitro methods using reconstructed human cornea-like epithelium (RhCE) models are available to assess the eye irritation potential of a chemical, reducing the need for animal testing.

Methodology:

- **Tissue Preparation:** RhCE models are prepared and equilibrated.
- **Application of Test Substance:** A defined volume of **diethyl pimelate** would be applied to the surface of the RhCE tissue.
- **Exposure and Rinsing:** After a specified exposure time, the tissue is rinsed to remove the substance.
- **Viability Assessment:** Cell viability is measured, typically using the MTT assay. A significant reduction in viability indicates the potential for eye irritation.

Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial for minimizing exposure and ensuring a safe working environment.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

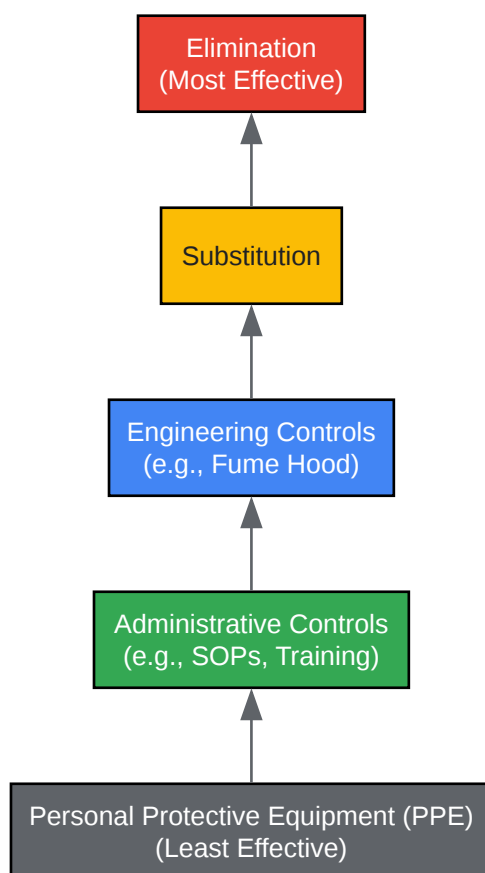
- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[3\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: In case of insufficient ventilation or the potential for aerosol formation, use a NIOSH-approved respirator with an organic vapor cartridge.[\[3\]](#)

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe vapor or mist.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[3\]](#)

Storage

- Store in a tightly closed container.[\[3\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[3\]](#)



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Caption: Hierarchy of Controls for Safe Handling.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

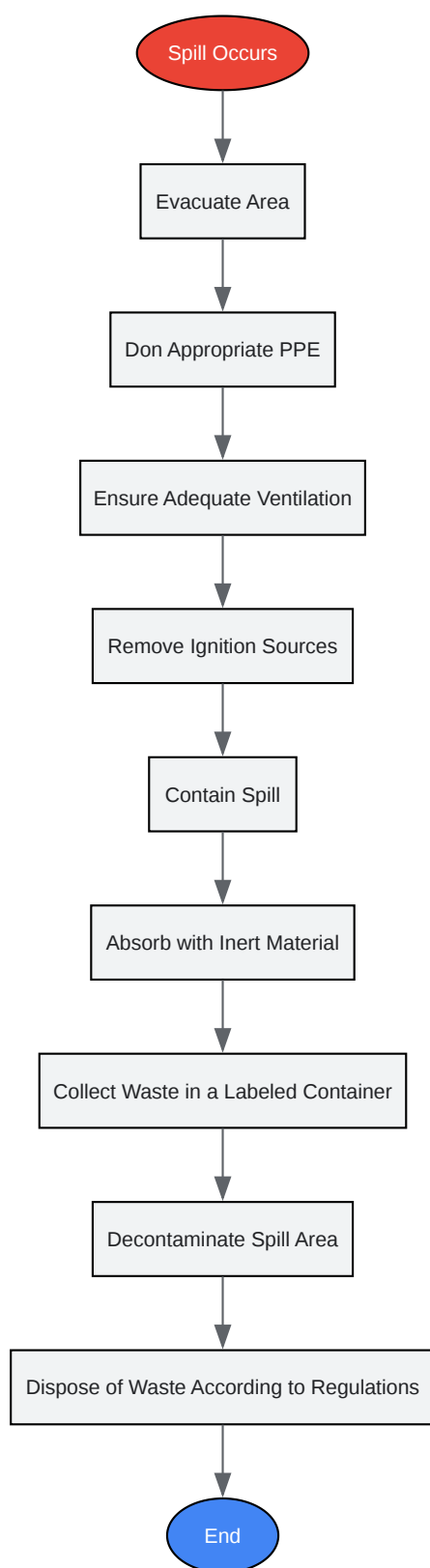
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[3]
- Skin Contact: Remove contaminated clothing and wash skin with soap and plenty of water. Get medical attention if irritation develops.[3]
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[3]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3]
- Absorption: Absorb the spill with a non-combustible absorbent material such as earth, sand, or vermiculite.[3]
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[3]
- Decontamination: Clean the spill area thoroughly.



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Caption: Chemical Spill Response Workflow.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: Hazardous decomposition products include carbon monoxide and carbon dioxide. Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.
- Conditions to Avoid: Incompatible materials and strong oxidants.
- Incompatible Materials: Acids, bases, oxidizing agents, and reducing agents.
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.
- Hazardous Polymerization: Has not been reported.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[9] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[9] Do not discharge to sewer systems.[9]

Conclusion

While specific toxicological data for **diethyl pimelate** is limited, its GHS classification indicates that it should be handled with care to avoid skin, eye, and respiratory irritation. By implementing the engineering controls, administrative controls, and personal protective equipment recommendations outlined in this guide, researchers, scientists, and drug development professionals can work safely with this compound. It is imperative to consult the

most up-to-date Safety Data Sheet (SDS) from the supplier before use and to conduct a thorough risk assessment for any new or modified procedures involving **diethyl pimelate**.

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- To cite this document: BenchChem. [Diethyl pimelate safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583745#diethyl-pimelate-safety-and-handling-precautions]

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